# Intraperitoneal injection of (Rac)-HAMI 3379 protocol

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *(Rac)-HAMI 3379* |
| *CAS No.:* | *712313-35-4* |
| *Cat. No.:* | *B1672935* |

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## Application Notes and Protocols for (Rac)-HAMI 3379

Audience: Researchers, scientists, and drug development professionals.

Introduction

**(Rac)-HAMI 3379** is a potent and selective antagonist of the Cysteinyl leukotriene 2 (CysLT2) receptor.[1] It is the racemic form of HAMI 3379. It is crucial to note that while initial interest may have been related to chemokine receptors, **(Rac)-HAMI 3379** does not target the CXCR3 receptor. Instead, its mechanism of action is centered on the CysLT2 receptor, a G protein-coupled receptor involved in inflammatory pathways.[2] Cysteinyl leukotrienes (LTC4, LTD4, and LTE4) are lipid mediators that play a significant role in inflammatory responses.[3] The CysLT2 receptor, activated by LTC4 and LTD4, is implicated in various pathological conditions, including neuroinflammation, brain injury, and asthma.[4][5] **(Rac)-HAMI 3379** exerts its effects by blocking the signaling cascades initiated by the activation of the CysLT2 receptor. Recent studies have also identified HAMI 3379 as an antagonist of the orphan G protein-coupled receptor GPR17, suggesting a potential role in promoting oligodendrocyte differentiation.[6][7]

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These application notes provide a comprehensive overview of the intraperitoneal (IP) administration of **(Rac)-HAMI 3379** for in vivo research, including a summary of its use in various studies, detailed experimental protocols, and an illustration of the CysLT2 receptor signaling pathway.

## Data Presentation

The following table summarizes quantitative data from in vivo studies that have utilized intraperitoneal injection of HAMI 3379.

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| Animal Model | Disease/Condition | Dosage | Dosing Frequency | Key Findings | Reference |
|---|---|---|---|---|---|
| Sprague-Dawley Rat | Focal Cerebral Ischemia (MCAO) | 0.1 - 0.4 mg/kg | Single dose | Reduced infarct volume, brain edema, and neurological deficits. | [4][8] |
| Sprague-Dawley Rat | Focal Cerebral Ischemia (MCAO) | 0.1 mg/kg | Daily for 6 days | Improved neurological deficits, reduced brain atrophy and lesion size, inhibited microglial activation and glial scar formation. | [5] |
| Gerbil | Post-Stroke Depression | 0.1 mg/kg | Daily for 14 days | Ameliorated depression-like behaviors, reduced neuronal loss, and inhibited microglial activation. Downregulated the NLRP3 inflammasome/pyroptosis pathway. | [9] |

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|---|---|---|---|---|---|
| Sprague-Dawley Rat | Focal Cerebral Ischemia (MCAO) | 0.1 mg/kg | Administered at 0, 1, 2, and 4 hours post-MCAO | Attenuated acute brain injury, reduced neurological deficits, and decreased infarct volume and brain edema. | [10] |

# Experimental Protocols

## Preparation of (Rac)-HAMI 3379 for Intraperitoneal Injection

This protocol is adapted from a method for preparing a suspended solution of **(Rac)-HAMI 3379** suitable for intraperitoneal injection.[1]

Materials:

- **(Rac)-HAMI 3379** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% NaCl)
- Sterile microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile tips

Procedure:

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- Prepare a stock solution of **(Rac)-HAMI 3379** in DMSO. Due to its hygroscopic nature, use newly opened DMSO for best results. A concentration of 25 mg/mL is a viable starting point. Use sonication if necessary to fully dissolve the compound.
- In a sterile microcentrifuge tube, add the required volume of the DMSO stock solution.
- Add PEG300 to the tube. For example, to prepare a 1 mL working solution, add 400 µL of PEG300 to 100 µL of a 25 mg/mL DMSO stock.
- Mix thoroughly by vortexing.
- Add Tween-80 and mix again. Continuing the 1 mL example, add 50 µL of Tween-80.
- Add saline to reach the final desired volume and concentration. To complete the 1 mL solution, add 450 µL of saline. This will result in a final concentration of 2.5 mg/mL.
- Vortex the final suspension thoroughly before each injection to ensure homogeneity. It is recommended to prepare this working solution fresh on the day of use.

## Intraperitoneal Injection Procedure in Rodents

This protocol provides a general guideline for the intraperitoneal injection of **(Rac)-HAMI 3379** in rodents. All procedures should be performed in accordance with institutional animal care and use committee (IACUC) guidelines.

Materials:

- Prepared **(Rac)-HAMI 3379** suspension
- Appropriately sized sterile syringes (e.g., 1 mL)
- Sterile needles (e.g., 25-27 gauge)
- 70% ethanol
- Animal scale

Procedure:

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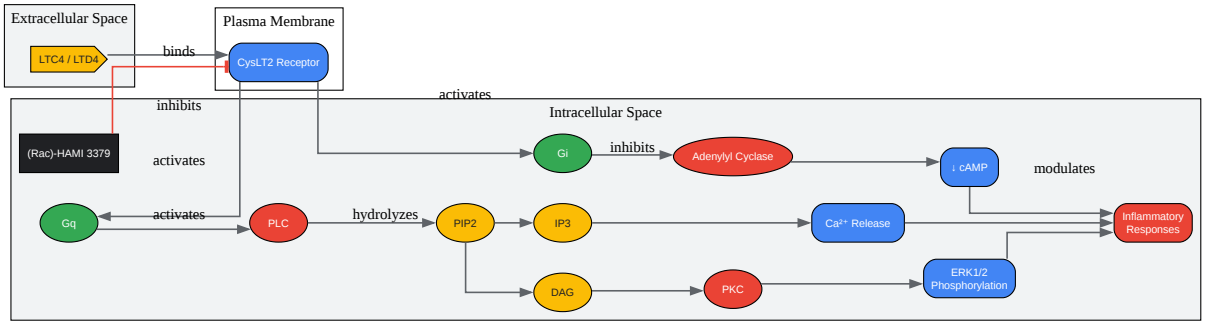
- Weigh the animal to determine the correct volume of the drug suspension to inject based on the desired dosage.
- Gently restrain the animal. For mice, this can be done by scruffing the neck and securing the tail. For rats, appropriate handling techniques should be used to expose the abdomen.
- Position the animal so that the abdomen is accessible and tilted slightly downwards. This allows the abdominal organs to move away from the injection site.
- Locate the injection site in the lower right or left quadrant of the abdomen. This is to avoid puncturing the bladder or the cecum.
- Swab the injection site with 70% ethanol.
- Insert the needle at a 15-30 degree angle into the peritoneal cavity. Be careful not to insert the needle too deeply to avoid damaging internal organs.
- Gently aspirate to ensure that no fluid (e.g., blood or urine) is drawn into the syringe. If fluid is aspirated, discard the needle and syringe and start over with a fresh preparation at a different site.
- Slowly inject the **(Rac)-HAMI 3379** suspension.
- Withdraw the needle and return the animal to its cage.
- Monitor the animal for any adverse reactions following the injection.

# Mandatory Visualization

## CysLT2 Receptor Signaling Pathway

The following diagram illustrates the signaling pathway of the CysLT2 receptor upon activation by its ligands, LTC4 and LTD4. **(Rac)-HAMI 3379** acts as an antagonist at this receptor, inhibiting these downstream signaling events.

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